

# Immediate Safety Warning: Identifying M-808 for Proper Disposal

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## Compound of Interest

Compound Name: M-808

Cat. No.: B12424041

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**CRITICAL SAFETY NOTICE:** The designation "**M-808**" is most commonly associated with powerful, illegal explosive devices, including large firecrackers known as M-80s and a historical plastic explosive, Nobel's Explosive No. 808.<sup>[1][2][3]</sup> Due to the extreme danger of handling such materials, standard laboratory disposal procedures must not be used. Mishandling can result in severe injury or death.

This guide provides the essential, immediate safety and logistical plan for handling a substance identified as "**M-808**". The primary step is to correctly identify the nature of the substance before taking any action.

## Step 1: Immediate Assessment and Precautionary Measures

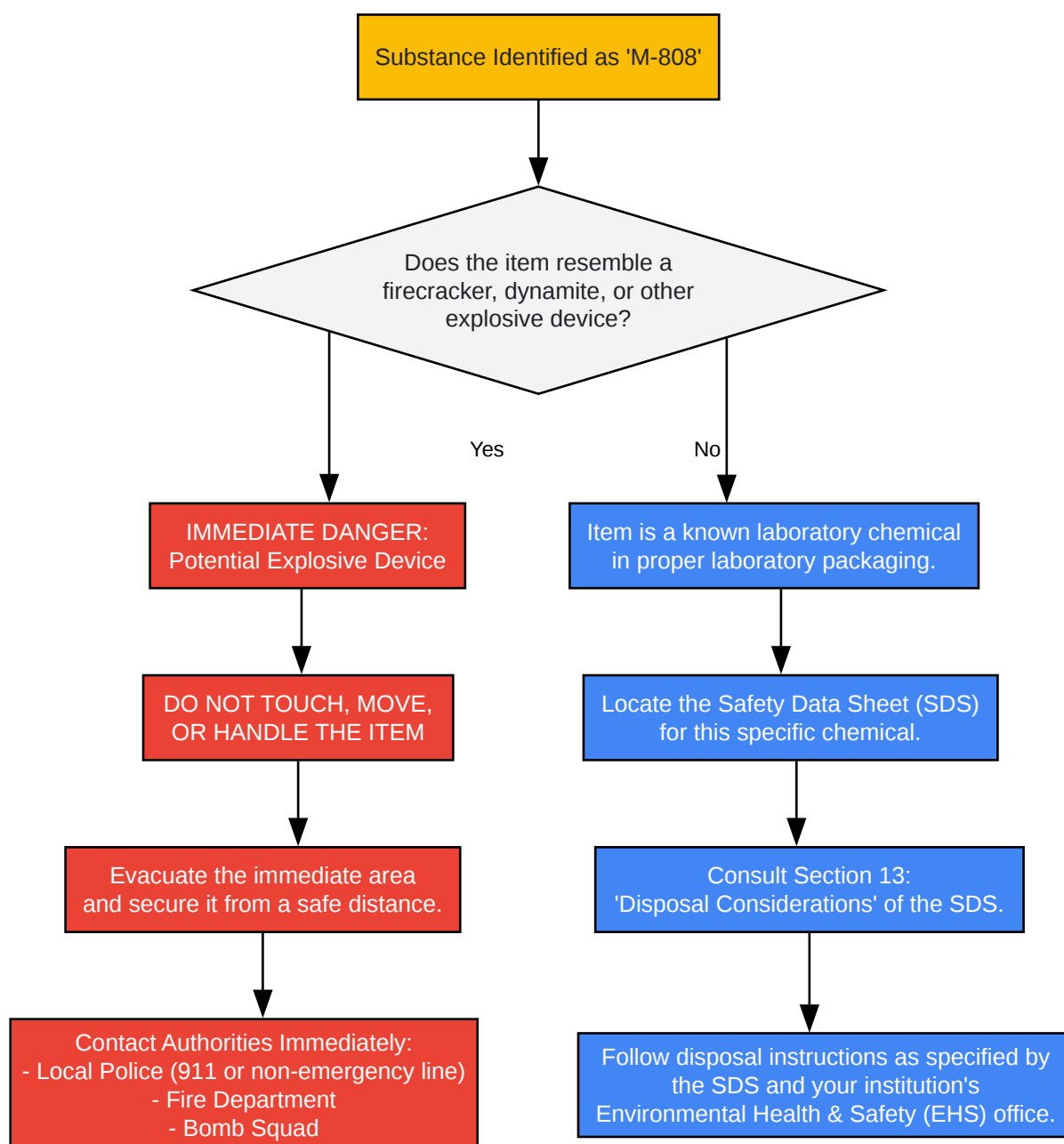
- **DO NOT HANDLE:** If you encounter an item you suspect is an explosive device, do not touch, move, or transport it.<sup>[4][5]</sup>
- **MAINTAIN DISTANCE:** Evacuate the immediate area and keep others away.
- **AVOID IGNITION SOURCES:** Extinguish all flames and prevent any sparks or static electricity in the vicinity.

## Step 2: Disposal Protocol Based on Substance Identification

The correct disposal procedure is entirely dependent on whether "M-808" is an explosive device or a labeled laboratory chemical. Follow the appropriate workflow below.

## Operational and Disposal Plan

The logical flow for determining the correct disposal path is critical for ensuring safety. The primary objective is to differentiate between a potential explosive device and a laboratory chemical and to engage the proper authorities.



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Caption: **M-808** Disposal Safety Decision Workflow.

## Logistical Information for Disposal Authorities

If you suspect you have an explosive device, you must contact the appropriate authorities. These are trained professionals equipped to handle and dispose of explosive materials safely. The Bureau of Alcohol, Tobacco, Firearms and Explosives (ATF) is the primary federal agency for such matters, and they work closely with local law enforcement.<sup>[6]</sup><sup>[7]</sup>

Scenario	Primary Action	Responsible Party	Contact Information
Suspected Explosive Device	Do not handle. Evacuate area.	Local Law Enforcement / Bomb Squad	Emergency: 911. Non-emergency number for your local police or sheriff's office. <sup>[5]</sup> <sup>[8]</sup>
Federal Assistance	For guidance and support.	Bureau of Alcohol, Tobacco, Firearms and Explosives (ATF)	Contact your local ATF field office. The ATF provides expertise and resources for explosives disposal. <sup>[6]</sup>
Known Laboratory Chemical	Consult Safety Data Sheet (SDS).	Institutional Environmental Health & Safety (EHS) Officer	Contact your organization's designated EHS or safety department for specific protocols.
Uncertainty	Err on the side of caution.	Local Law Enforcement	If you are unsure, treat the item as a potential explosive and contact local authorities. <sup>[4]</sup> <sup>[9]</sup>

## Experimental Protocols

Due to the extreme hazard associated with the most common interpretations of "**M-808**," no experimental protocols for handling or disposal should be attempted by laboratory personnel. The only safe and legal procedure is to involve the proper authorities for explosive ordnance disposal (EOD).<sup>[10][11]</sup>

For laboratory chemicals, the disposal protocol is dictated by the Safety Data Sheet (SDS) provided by the manufacturer. Section 13 of the SDS, "Disposal Considerations," will provide detailed methodologies and regulatory requirements for safe disposal, which must be followed in conjunction with your institution's EHS guidelines.

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- To cite this document: BenchChem. [Immediate Safety Warning: Identifying M-808 for Proper Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12424041#m-808-proper-disposal-procedures\]](https://www.benchchem.com/product/b12424041#m-808-proper-disposal-procedures)

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